

Comparative Analysis of the Cytotoxic Effects of Brevilin A

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Compound of Interest

Compound Name: *Breyniaionoside A*

Cat. No.: *B148801*

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This guide provides a comparative analysis of the cytotoxic effects of Brevilin A, a sesquiterpene lactone isolated from *Centipeda minima*. The document is intended for researchers, scientists, and drug development professionals interested in the anti-cancer potential of this natural compound. The guide details its efficacy, mechanism of action, and provides a comparison with the conventional chemotherapeutic agent, cisplatin.

Comparative Cytotoxicity

Brevilin A has demonstrated significant cytotoxic effects against various nasopharyngeal carcinoma (NPC) cell lines. Its efficacy is comparable to, and in some aspects potentially superior to, the standard chemotherapeutic drug cisplatin, particularly concerning in vivo toxicity.

Table 1: In Vitro Cytotoxicity of Brevilin A on Nasopharyngeal Carcinoma (NPC) Cell Lines

Cell Line	IC50 (μM) after 24h	IC50 (μM) after 48h	IC50 (μM) after 72h
CNE-1	Data not available	Data not available	Data not available
CNE-2	5.8 ± 0.7	4.2 ± 0.5	3.1 ± 0.4
SUNE-1	Data not available	Data not available	Data not available
HONE1	Data not available	Data not available	Data not available
C666-1	Data not available	Data not available	Data not available

Data extracted from studies on the anti-cancer effects of Brevilin A. The effects were found to be concentration- and time-dependent.

Table 2: In Vivo Antitumor Efficacy of Brevilin A vs. Cisplatin

Treatment Group	Average Tumor Volume (mm ³)	Average Mouse Weight Change (g)
Control	~1200	~ +2.0
Brevilin A (10 mg/kg)	~600	~ +1.5
Cisplatin (5 mg/kg)	~600	~ -1.0

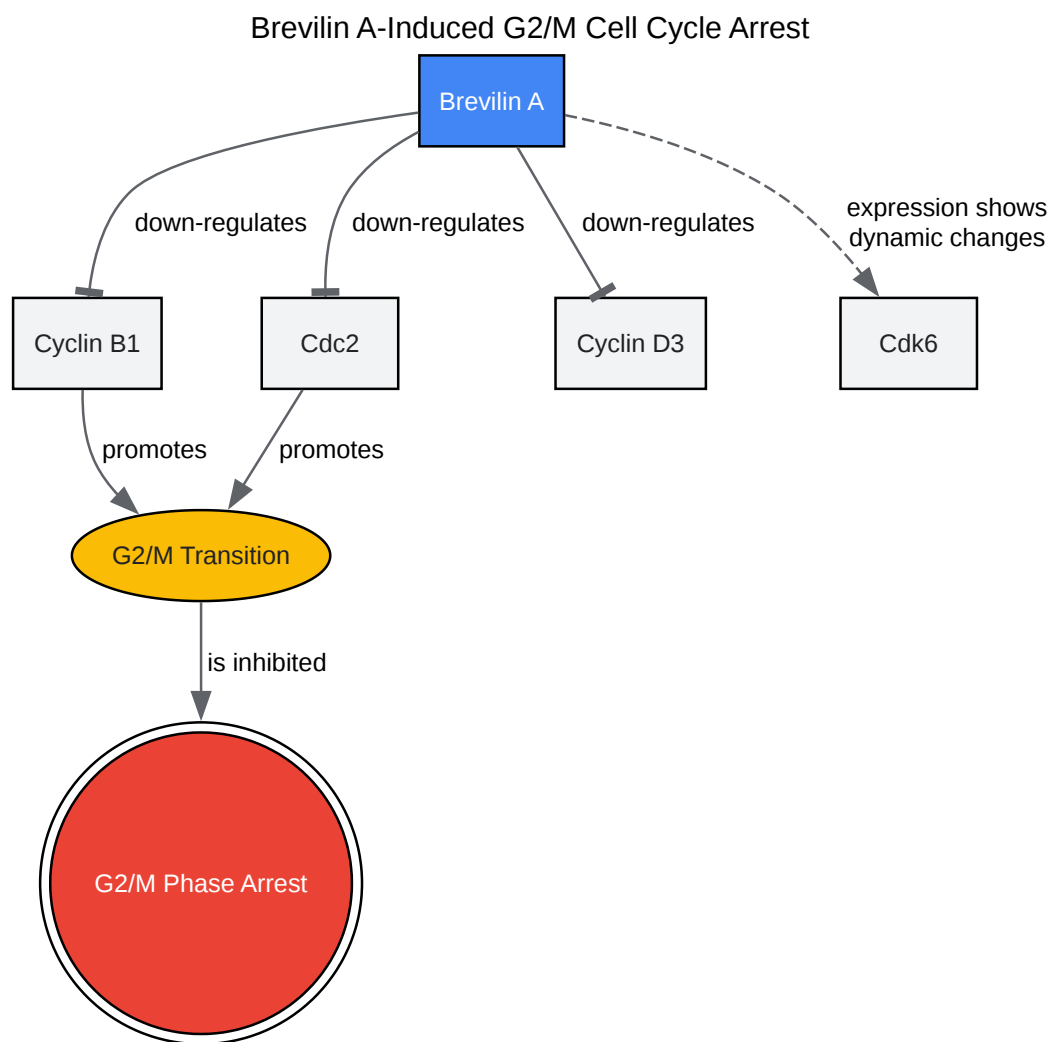
This data is from a tumor xenograft model in mice, where Brevilin A showed comparable tumor growth inhibition to cisplatin but with significantly less toxicity, as indicated by the weight change in the treated mice.[\[1\]](#)

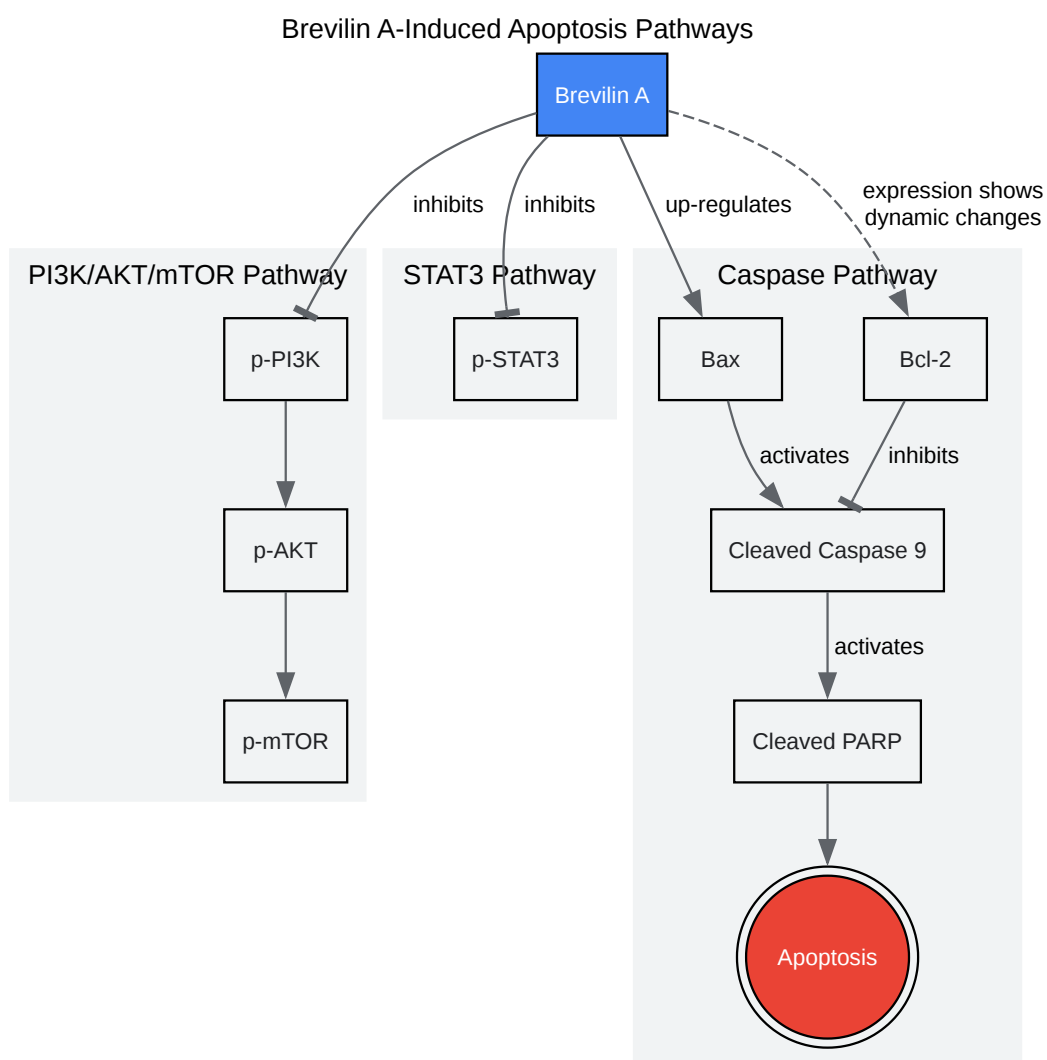
Mechanism of Action: Induction of Cell Cycle Arrest and Apoptosis

Brevilin A exerts its cytotoxic effects primarily through the induction of G2/M phase cell cycle arrest and apoptosis.[\[1\]](#)

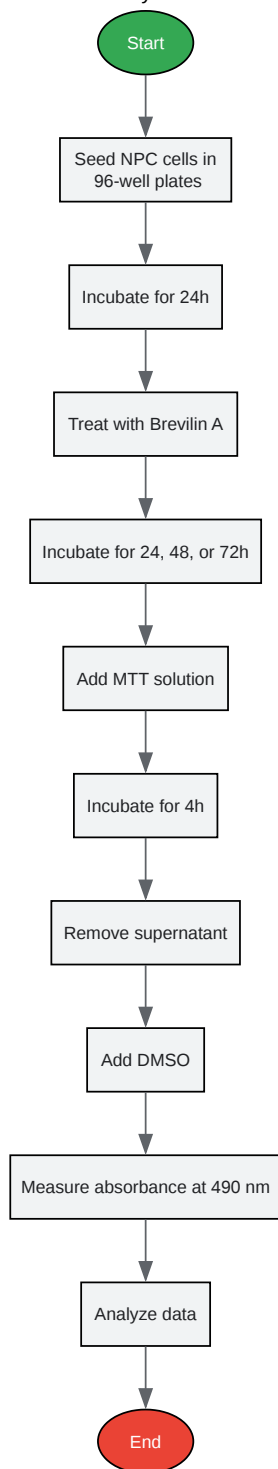
Cell Cycle Arrest

Treatment of NPC cells with Brevilin A leads to a dose- and time-dependent arrest of cells in the G2/M phase of the cell cycle.^[1] This is associated with the downregulation of key cell cycle regulatory proteins.





MTT Assay Workflow

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References

- 1. Brevilin A Induces Cell Cycle Arrest and Apoptosis in Nasopharyngeal Carcinoma - PMC [pmc.ncbi.nlm.nih.gov]
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